

Esterbut-6 CAS number 125161-48-0 properties

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Compound of Interest

Compound Name: Esterbut-6

Cat. No.: B1671306

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An In-depth Technical Guide to **Esterbut-6** (CAS Number: 125161-48-0)

Introduction

Esterbut-6, with the CAS number 125161-48-0, is a carbohydrate derivative known chemically as 6-O-Butanoyl-1,2-O-isopropylidene-alpha-D-glucofuranose. It belongs to a class of sugar esters that are of growing interest in the fields of pharmacology and biotechnology due to their potential biological activities and their role as versatile synthetic intermediates. This technical guide provides a comprehensive overview of the available information on **Esterbut-6**, including its physicochemical properties, potential biological activities, and detailed experimental protocols for its synthesis and evaluation. The information presented herein is intended for researchers, scientists, and drug development professionals.

Chemical Identity and Physicochemical Properties

Esterbut-6 is a monosaccharide derivative where the primary hydroxyl group at the C-6 position of 1,2-O-isopropylidene-alpha-D-glucofuranose is esterified with a butanoyl (butyryl) group. The presence of the isopropylidene group (acetonide) protects the hydroxyl groups at the C-1 and C-2 positions, making the C-6 hydroxyl group more accessible for selective modification.

Table 1: Chemical Identifiers for **Esterbut-6**

Identifier	Value
CAS Number	125161-48-0[1]
Chemical Name	6-O-Butanoyl-1,2-O-isopropylidene-alpha-D-glucofuranose[1]
Synonyms	Esterbut-6, Mag-6BUT, Monoacetone glucose 6-butyrate, Monobut-6[1]
Molecular Formula	C13H22O7[2]
Molecular Weight	290.31 g/mol [2]
SMILES Code	CCCC(OC--INVALID-LINK----INVALID-LINK----INVALID-LINK--[C@]2([H])[C@@]1([H])OC(C)(C)O2)=O

Table 2: Physicochemical Properties of **Esterbut-6** and Related Compounds

Property	Esterbut-6 (Predicted/Inferred)	1,2-O-Isopropylidene-alpha-D-glucofuranose (Parent Compound)	1,2:5,6-Di-O-isopropylidene-alpha-D-glucofuranose
Appearance	White to off-white solid	White powder/solid	White crystalline solid
Melting Point (°C)	Not experimentally determined	159 - 161	110 - 111
Boiling Point (°C)	Not experimentally determined	No data available	No data available
Solubility	Expected to be soluble in polar organic solvents (DMSO, MeOH, DMF, DCM, EtOAc)	Soluble in water, DMSO, methanol	Soluble in ethanol

Potential Pharmacological Properties and Biological Activity

While specific pharmacological studies on **Esterbut-6** are not extensively documented in publicly available literature, the biological activities of structurally related sugar esters provide insights into its potential applications. Derivatives of 1,2-O-isopropylidene- α -D-glucofuranose and other sugar esters have demonstrated a range of biological effects, including antimicrobial and anti-inflammatory activities.

- **Antimicrobial Activity:** Studies on various 6-O-acyl derivatives of glucofuranose have shown promising antimicrobial properties. For instance, 6-O-stearoyl-1,2-O-isopropylidene- α -D-glucofuranose and its derivatives have exhibited excellent in-vitro antibacterial and antifungal functionality against several human pathogenic strains. The mechanism of action is often attributed to the amphiphilic nature of these molecules, which allows them to interact with and disrupt microbial cell membranes. It is plausible that **Esterbut-6**, as a short-chain fatty acid ester of this family, may also possess antimicrobial properties.
- **Anti-inflammatory and Antipyretic Activity:** Research on 3-O-derivatives of the related compound 1,2:5,6-di-O-isopropylidene- α -D-glucofuranose has demonstrated notable anti-inflammatory and antipyretic activities with low toxicity in animal models. These compounds were also found to decrease venous wall permeability. This suggests that other acylated derivatives of protected glucose, such as **Esterbut-6**, could be investigated for similar anti-inflammatory potential.

Experimental Protocols

Synthesis of Esterbut-6

The synthesis of **Esterbut-6** involves the selective acylation of the primary hydroxyl group at the C-6 position of 1,2-O-isopropylidene- α -D-glucofuranose. The following protocol is a representative method based on procedures for similar compounds.

Materials:

- 1,2-O-Isopropylidene- α -D-glucofuranose
- Butyryl chloride (or butyric anhydride)

- Anhydrous pyridine (or another suitable base like triethylamine)
- Anhydrous dichloromethane (DCM) as a solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- Dissolve 1,2-O-isopropylidene- α -D-glucofuranose in anhydrous pyridine (or DCM with triethylamine) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon) and cool the mixture to 0°C in an ice bath.
- Slowly add butyryl chloride (1.1 equivalents) dropwise to the stirred solution.
- Allow the reaction mixture to slowly warm to room temperature and continue stirring for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by adding cold water or a saturated solution of sodium bicarbonate.
- Extract the aqueous mixture with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash them successively with 1M HCl (if pyridine is used), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a suitable solvent system (e.g., a gradient of ethyl acetate in hexane) to yield pure **Esterbut-6**.

- Characterize the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.

In-vitro Antimicrobial Activity Assay (General Protocol)

A general protocol to assess the potential antimicrobial activity of **Esterbut-6** is the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

Materials:

- **Esterbut-6**
- Bacterial and/or fungal strains
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- 96-well microtiter plates
- Standard antibiotics as positive controls (e.g., ciprofloxacin for bacteria, fluconazole for fungi)
- Solvent for **Esterbut-6** (e.g., DMSO)

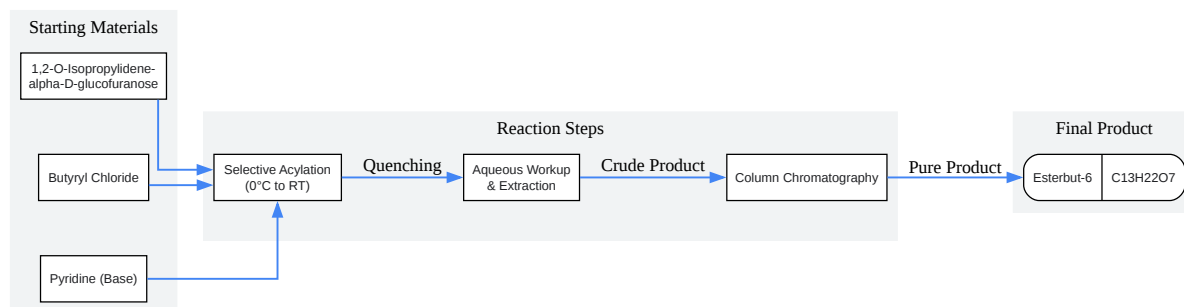
Procedure:

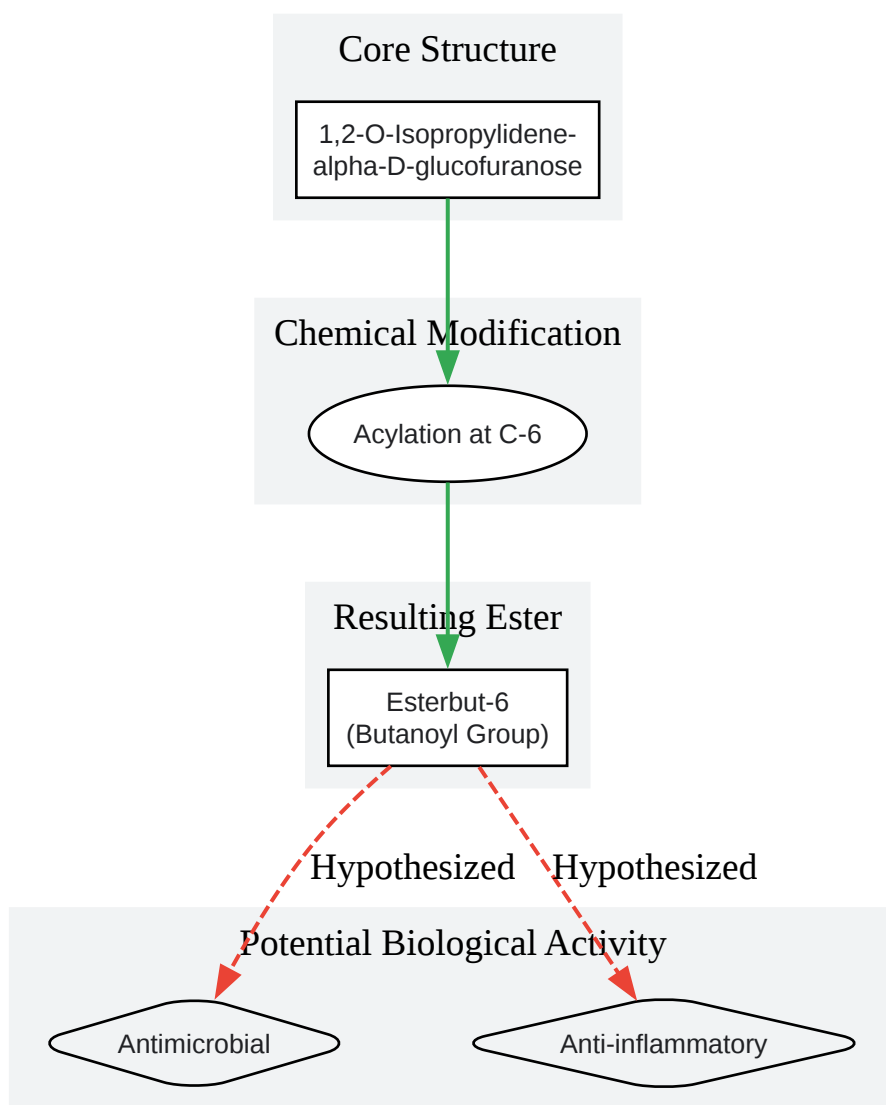
- Prepare a stock solution of **Esterbut-6** in a suitable solvent (e.g., DMSO).
- In a 96-well plate, perform serial two-fold dilutions of the **Esterbut-6** stock solution in the appropriate broth medium to achieve a range of concentrations.
- Prepare an inoculum of the microbial strain standardized to a specific concentration (e.g., 5×10^5 CFU/mL for bacteria).
- Add the standardized inoculum to each well containing the diluted compound.
- Include a positive control (broth with inoculum and a standard antibiotic) and a negative control (broth with inoculum and no compound).
- Incubate the plates at an appropriate temperature (e.g., 37°C for bacteria, 35°C for fungi) for a specified period (e.g., 18-24 hours for bacteria, 24-48 hours for fungi).

- The MIC is determined as the lowest concentration of **Esterbut-6** that visibly inhibits the growth of the microorganism.

Visualizations

Synthesis Workflow





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- 2. Synthesis and pharmacological properties of 3-O-derivatives of 1,2,5,6-di-O-isopropylidene-alpha-D-glucofuranose - PubMed [pubmed.ncbi.nlm.nih.gov]
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